

Application Notes and Protocols for In Vitro Analysis of CD73 Inhibitors

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Compound of Interest

Compound Name: CD73-IN-13

Cat. No.: B12398095

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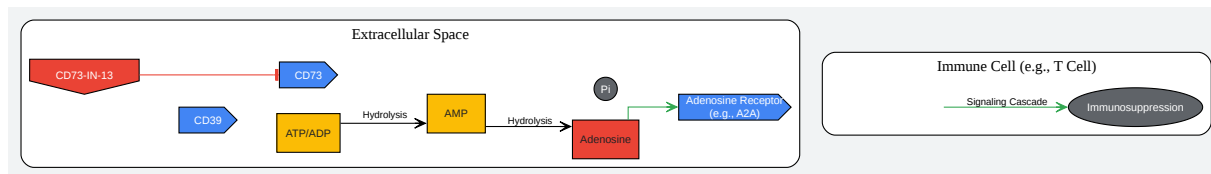
These application notes provide a detailed protocol for the in vitro assessment of CD73 inhibitors, using "CD73-IN-13" as a representative compound. The methodologies described are based on established biochemical assays designed to measure the enzymatic activity of CD73 and the potency of inhibitory compounds.

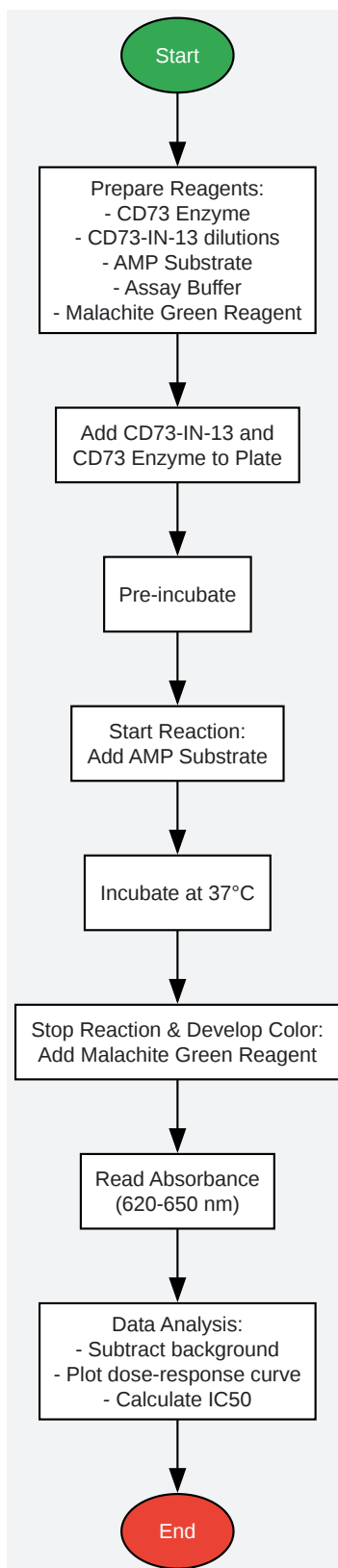
Introduction to CD73

CD73, or ecto-5'-nucleotidase (NT5E), is a cell-surface enzyme that plays a critical role in extracellular adenosine production.^{[1][2]} It catalyzes the hydrolysis of adenosine monophosphate (AMP) to adenosine and inorganic phosphate (Pi).^{[1][2]} In the tumor microenvironment, the accumulation of adenosine suppresses the anti-tumor immune response, making CD73 a compelling target for cancer immunotherapy.^{[3][4][5]} Inhibitors of CD73 aim to block this immunosuppressive pathway, thereby enhancing the immune system's ability to attack cancer cells.

CD73 Signaling Pathway

The canonical pathway for extracellular adenosine generation involves the sequential enzymatic activity of CD39 and CD73. CD39 converts extracellular ATP and ADP to AMP. Subsequently, CD73 hydrolyzes AMP to adenosine. This extracellular adenosine then binds to its receptors (e.g., A2A and A2B) on immune cells, such as T cells, leading to immunosuppression.





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References

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